

# The Versatile Reagent: A Technical Guide to N,N-Dimethylformamide Dimethyl Acetal

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Dimethoxymethanamine

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## Introduction

N,N-Dimethylformamide dimethyl acetal (DMF-DMA), systematically known as 1,1-dimethoxy-N,N-dimethylmethanamine, is a versatile and highly reactive organic reagent with significant applications in synthetic chemistry, particularly in the pharmaceutical industry. Its utility as a building block for heterocyclic compounds, a methylating agent, and a formylating agent makes it an indispensable tool in the synthesis of complex molecular architectures and active pharmaceutical ingredients (APIs). This guide provides an in-depth overview of its chemical properties, synthesis, and applications, with a focus on its role in drug discovery and development.

## Chemical Identity and Properties

CAS Number: 4637-24-5[1][2][3][4][5][6]

Chemical Structure:

Molecular Formula: C<sub>5</sub>H<sub>13</sub>NO<sub>2</sub>[2][4][6]

Synonyms: 1,1-Dimethoxy-N,N-dimethylmethanamine, DMFDMA, 1,1-Dimethoxytrimethylamine[2]

## Quantitative Data

The physical and chemical properties of N,N-Dimethylformamide dimethyl acetal are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	119.16 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to almost colorless clear liquid	
Density	0.897 g/mL at 25 °C	<a href="#">[3]</a>
Boiling Point	102-103 °C at 720 mmHg	
Refractive Index	n <sub>20/D</sub> 1.396	
Flash Point	45 °F	<a href="#">[3]</a>

## Experimental Protocols

### Synthesis of N,N-Dimethylformamide Dimethyl Acetal

A common laboratory-scale synthesis of N,N-Dimethylformamide dimethyl acetal involves the reaction of N,N-dimethylformamide (DMF) with dimethyl sulfate to form an iminium salt, which is then treated with a base.[\[7\]](#)

Materials:

- N,N-Dimethylformamide (DMF)
- Dimethyl sulfate
- Sodium methoxide
- Anhydrous organic solvent (e.g., isoparaffin, solvent naphtha)[\[7\]](#)

Procedure:

- **Formation of the Iminium Salt:** N,N-Dimethylformamide is reacted with dimethyl sulfate in a suitable solvent. This reaction is typically exothermic and should be performed with cooling to maintain control over the reaction temperature. The product of this step is the intermediate iminium salt.<sup>[7]</sup>
- **Reaction with Sodium Methoxide:** The iminium salt is then reacted with a dispersion of solid sodium methoxide in an organic solvent. The reaction temperature is maintained between 20-30 °C.<sup>[7]</sup>
- **Work-up and Purification:** After the reaction is complete, the solid byproducts are removed by filtration. The filtrate, containing the crude N,N-Dimethylformamide dimethyl acetal, is then purified by fractional distillation under reduced pressure to yield the final product.<sup>[7]</sup>

## Role in Drug Development and Organic Synthesis

N,N-Dimethylformamide dimethyl acetal is a key reagent in the synthesis of a wide variety of heterocyclic compounds, many of which form the core structures of pharmaceuticals.<sup>[8][9][10]</sup> Its primary role is as a one-carbon (C1) synthon, enabling the introduction of a formyl group or a dimethylaminomethylene group into a molecule.<sup>[5][11]</sup>

One of its most significant applications is in the formation of enamines from compounds containing active methylene groups.<sup>[5]</sup> These enamines are versatile intermediates that can be used to construct various heterocyclic systems such as pyridines, pyrimidines, and pyrazoles.<sup>[11]</sup> For example, DMF-DMA is instrumental in the synthesis of pyridine derivatives that have shown potent inhibitory activity against PI3 kinase isoforms, which are important targets in cancer therapy.<sup>[8][10]</sup>

Furthermore, DMF-DMA is utilized for the methylation of phenols, thiols, and carboxylic acids, providing a convenient method for the protection of these functional groups or for the synthesis of desired target molecules.<sup>[5]</sup>

## Mandatory Visualizations

### Reaction of DMF-DMA with an Active Methylene Compound

The following diagram illustrates the general reaction of N,N-Dimethylformamide dimethyl acetal with a compound containing an active methylene group (flanked by two electron-withdrawing groups, R and R') to form a reactive enamine intermediate.

Caption: Formation of an enamine from DMF-DMA and an active methylene compound.

## Synthetic Utility in Heterocyclic Chemistry

The enamine intermediates generated from the reaction of DMF-DMA are pivotal in the construction of various heterocyclic scaffolds, which are prevalent in medicinal chemistry.

Caption: Synthetic pathway from DMF-DMA to APIs via heterocyclic intermediates.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)